

Centaurein Proper Disposal Procedures: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Centaurein**

Cat. No.: **B1235216**

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **Centaurein**, a flavonoid compound often used in laboratory research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring compliance with environmental regulations.

Quantitative Data and Physical Properties

A summary of the key quantitative and physical properties of **Centaurein** is presented below. This information is crucial for understanding its behavior and making informed decisions on handling and disposal.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₆ O ₁₃	[1] [2] [3]
Molecular Weight	522.46 g/mol	[2]
Appearance	Yellow crystals	[2]
Melting Point	208-209 °C	[2]
Solubility	Soluble in hot water, hot alcohol, and hot acetone. Practically insoluble in cold water, chloroform, and ether.	[2]
CAS Number	35595-03-0	[2] [4]

Hazard Assessment and Safety Precautions

While a specific Safety Data Sheet (SDS) with comprehensive hazard information for **Centaurein** is not readily available, it is classified as a flavonoid, a class of compounds generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken.

- Personal Protective Equipment (PPE): Always wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves when handling **Centaurein** in solid form or in solution.
- Handling: Avoid generating dust when working with solid **Centaurein**. Handle in a well-ventilated area or a chemical fume hood.
- Spills: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. Clean the spill area thoroughly.

Experimental Protocols for Disposal

The following protocols are based on general best practices for the disposal of non-acutely hazardous chemical waste. Always consult your institution's Environmental Health and Safety

(EHS) office for specific guidance and to ensure compliance with local, state, and federal regulations.

3.1. Disposal of Solid **Centaurein** Waste

- Collection: Collect all solid **Centaurein** waste, including unused product and contaminated materials (e.g., weigh boats, contaminated paper towels), in a clearly labeled, sealed, and compatible waste container. The label should include "Hazardous Waste," the chemical name ("Centaurein"), and the approximate quantity.
- Storage: Store the waste container in a designated satellite accumulation area (SAA) that is secure and away from incompatible materials.
- Pickup: Arrange for pickup and disposal through your institution's licensed hazardous waste contractor. Incineration is the preferred method of disposal for non-hazardous solid organic waste.

3.2. Disposal of **Centaurein** Solutions

The appropriate disposal method for **Centaurein** solutions depends on the solvent used.

- Aqueous Solutions (from hot water):
 - For small quantities of dilute aqueous solutions, check with your local EHS for guidance on sewer disposal. Some jurisdictions may permit the disposal of non-hazardous, biodegradable organic solutions down the drain with copious amounts of water. Do not assume this is permissible without explicit approval.
 - If sewer disposal is not permitted, or for concentrated solutions, collect the waste in a labeled, sealed container. The label should indicate "Hazardous Waste," "Centaurein in Water," and the concentration.
 - Dispose of the container through your institution's hazardous waste program.
- Organic Solvent Solutions (e.g., alcohol, acetone):
 - NEVER dispose of organic solvent solutions down the drain.

- Collect all **Centaurein** solutions in organic solvents in a designated, properly labeled hazardous waste container for flammable liquids.
- The container should be compatible with the solvent used and clearly labeled with "Hazardous Waste," the names of all chemical components (e.g., "Centaurein in Ethanol"), and their approximate percentages.
- Store the container in your laboratory's SAA and arrange for pickup by your institution's hazardous waste contractor for incineration.

Visualized Disposal Workflow

The following diagram illustrates the decision-making process and step-by-step procedures for the proper disposal of **Centaurein**.



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Caption: Disposal workflow for solid and liquid **Centaurein** waste.

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References

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